

Personal protective equipment for handling 1,2-Diformylhydrazine

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Compound of Interest

Compound Name: 1,2-Diformylhydrazine

Cat. No.: B1218853

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Essential Safety and Handling Guide for 1,2-Diformylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **1,2-Diformylhydrazine** (CAS No. 628-36-4). Given the limited specific toxicological data for this compound, a precautionary approach is imperative. Procedures outlined are based on information for **1,2-Diformylhydrazine** where available, and supplemented with data from related hydrazine compounds, which are known to be hazardous.

Hazard Summary

1,2-Diformylhydrazine is a white to off-white solid, appearing as a crystalline powder or needles.^[1] While comprehensive safety information is limited, it is considered a potentially hazardous chemical.^[1] Like other hydrazine derivatives, it may exhibit moderate toxicity upon ingestion, inhalation, or skin contact.^[1] It is incompatible with strong oxidizing agents. The compound is stable under normal conditions but may decompose at elevated temperatures.^[1]

Due to its classification as a hydrazine derivative, it should be handled with caution as related compounds are considered probable human carcinogens.^[1]

Quantitative Data Summary

Specific quantitative toxicological and exposure limit data for **1,2-Diformylhydrazine** are not readily available. The following table includes data for the related compound, hydrazine, to provide a conservative basis for safety protocols.

Parameter	Value	Compound
Physical State	White to off-white solid ^[1]	1,2-Diformylhydrazine
OSHA PEL (8-hr TWA)	1 ppm	Hydrazine ^[2]
NIOSH REL (2-hr Ceiling)	0.03 ppm	Hydrazine ^[2]
ACGIH TLV (8-hr TWA)	0.01 ppm	Hydrazine ^[2]

Note: The occupational exposure limits (PEL, REL, TLV) are for hydrazine and should be used as a conservative guideline for handling **1,2-Diformylhydrazine**.

Operational Plan: Safe Handling of 1,2-Diformylhydrazine

A systematic approach is essential to minimize risk when working with **1,2-Diformylhydrazine**. The following sections detail the necessary personal protective equipment, handling procedures, and disposal methods.

Personal Protective Equipment (PPE)

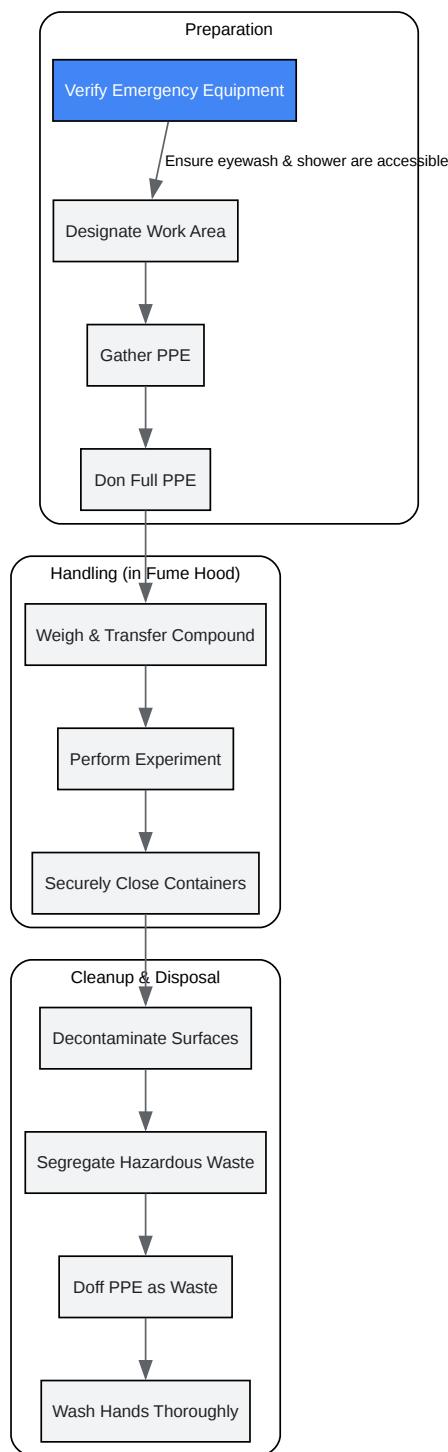
A comprehensive PPE strategy is critical. The minimum required PPE for handling **1,2-Diformylhydrazine** is outlined below.

Body Part	Required PPE
Hands	Double gloving with compatible chemical-resistant gloves is mandatory. Nitrile or neoprene gloves are recommended. Always consult the glove manufacturer's resistance chart. Inspect gloves for any signs of degradation or perforation before use.
Eyes & Face	Chemical safety goggles and a face shield are required to protect against splashes.
Body	A flame-resistant lab coat, full-length pants, and closed-toe shoes are essential. For larger quantities or when there is a significant risk of splashing, a chemically resistant apron or suit should be worn.
Respiratory	All work with 1,2-Diformylhydrazine powder should be conducted in a certified chemical fume hood. If a fume hood is not available, a full-face respirator with appropriate cartridges (e.g., multi-purpose combination or ABEK) must be used. [3]

Experimental Workflow

The following diagram outlines the standard operating procedure for working with **1,2-Diformylhydrazine**.

Experimental Workflow for Handling 1,2-Diformylhydrazine

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Caption: Step-by-step workflow for the safe handling of **1,2-Diformylhydrazine**.

Handling Procedures

- Engineering Controls: Always handle **1,2-Diformylhydrazine** in a certified chemical fume hood to minimize inhalation exposure.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Ventilation: Ensure adequate ventilation in the laboratory.
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.^[1] Keep containers tightly closed.

Disposal Plan

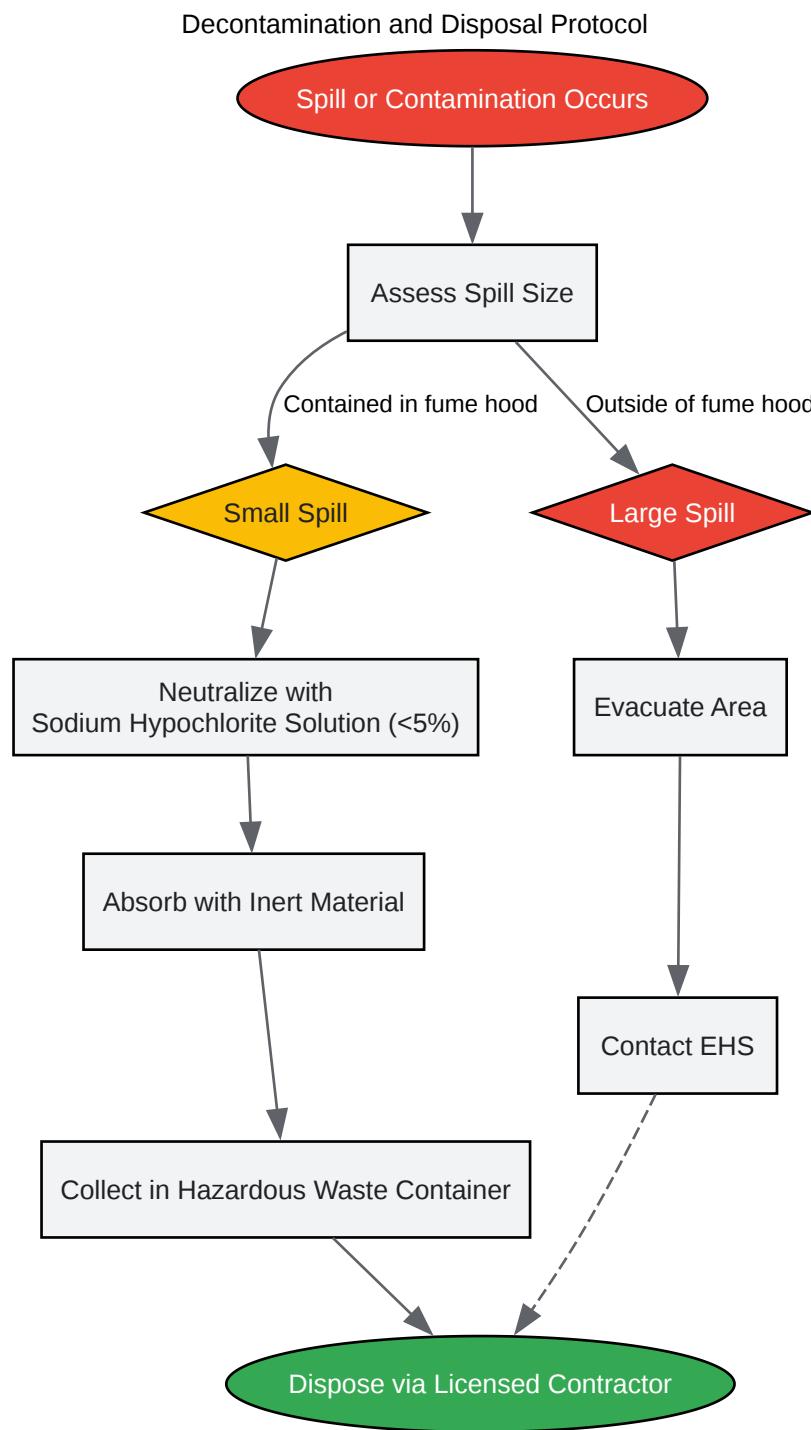
All waste containing **1,2-Diformylhydrazine** must be treated as hazardous waste.

Waste Segregation and Collection

- Contaminated Materials: All disposable items that have come into contact with the compound, including gloves, bench paper, and pipette tips, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Unused Compound: Unused or unwanted **1,2-Diformylhydrazine** must be disposed of as hazardous chemical waste. Do not mix with other waste streams.

Decontamination and Disposal Protocol

The following diagram illustrates the decision-making process for decontamination and disposal.

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Caption: Decision tree for the decontamination and disposal of **1,2-Diformylhydrazine**.

For spills, it may be necessary to contain and dispose of **1,2-Diformylhydrazine** as hazardous waste. Contact your state's Department of Environmental Protection (DEP) or your regional office of the federal Environmental Protection Agency (EPA) for specific recommendations. For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately. A recommended method for the neutralization of hydrazine spills is the use of a dilute sodium hypochlorite solution (less than 5%).[\[4\]](#)

By adhering to these safety protocols, researchers can minimize the risks associated with handling **1,2-Diformylhydrazine** and ensure a safe laboratory environment.

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